

# Formulation of agrochemicals using 4-(3,4-Dichlorophenoxy)Piperidine intermediates

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## Compound of Interest

Compound Name: 4-(3,4-Dichlorophenoxy)Piperidine  
Hydrochloride

Cat. No.: B1591653

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## Application Note & Protocol Guide

Topic: Formulation of Agrochemicals Using 4-(3,4-Dichlorophenoxy)piperidine Intermediates

### Abstract

The piperidine scaffold is a cornerstone in the development of modern agrochemicals, valued for its conformational flexibility and ability to interact with a wide range of biological targets.<sup>[1]</sup><sup>[2]</sup> This guide provides a comprehensive overview and detailed protocols for the formulation of potent agrochemicals derived from the key intermediate, 4-(3,4-dichlorophenoxy)piperidine. This intermediate is a versatile building block for active ingredients (AIs) targeting various agricultural challenges, including weed control.<sup>[3]</sup><sup>[4]</sup> We delve into the rationale behind formulation strategies, emphasizing the critical link between the physicochemical properties of the AI, the choice of co-formulants, and the ultimate biological efficacy and stability of the end-product. This document is intended for researchers and formulation scientists dedicated to advancing crop protection technologies.

### Introduction: The Strategic Role of 4-(3,4-Dichlorophenoxy)piperidine

The 4-(3,4-dichlorophenoxy)piperidine moiety is significant for several reasons. The dichlorophenoxy group is a well-established pharmacophore in herbicidal compounds, known to mimic auxin growth hormones, leading to uncontrolled growth and subsequent death in

broad-leaf plants.[5] The piperidine ring acts as a flexible yet structurally robust linker, allowing for optimal orientation of the active molecule at its target site.[1] Furthermore, its structure can be modified at the nitrogen atom to append other functional groups, creating a diverse library of potential AIs with varied modes of action, from herbicides to insecticides and fungicides.[1][6]

However, a potent Active Ingredient (AI) is only as effective as its formulation.[7] The primary goals of formulation are to ensure the AI is delivered to the target pest efficiently, remains stable during storage and transport, and is easy and safe for the end-user to handle and apply. [8][9] This guide will focus on creating stable and effective liquid formulations, specifically Emulsifiable Concentrates (EC) and Suspension Concentrates (SC), which are common in the industry.[10]

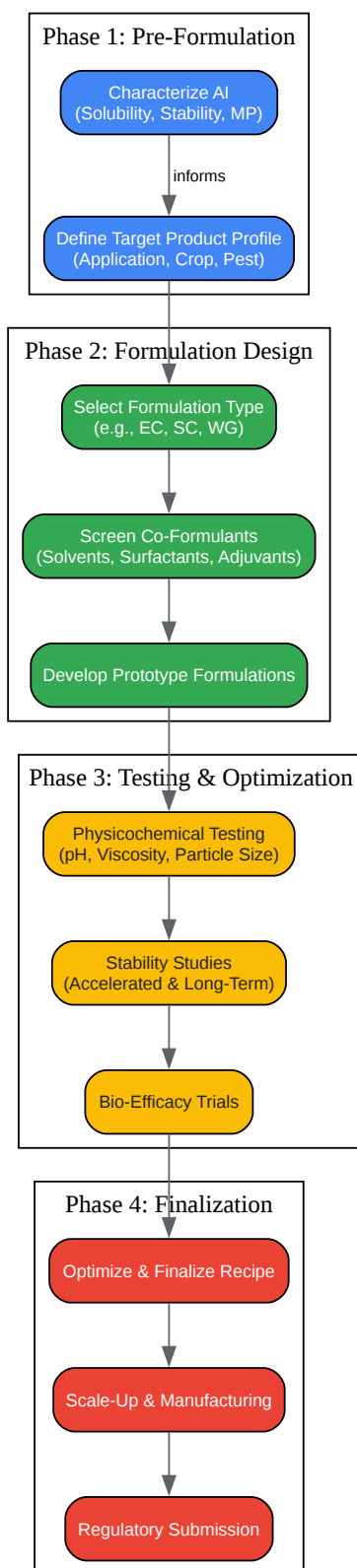
## Physicochemical Properties of the Intermediate

Understanding the properties of the core intermediate is foundational to formulation development.[7]

Property	Value / Description	Significance in Formulation
Molecular Formula	C <sub>11</sub> H <sub>13</sub> Cl <sub>2</sub> NO	Dictates molecular weight and elemental composition.
Appearance	White to light yellow solid[11]	Influences the choice between solid or liquid formulation types.
Molecular Weight	~246.13 g/mol	Affects concentration calculations and loading capacity in formulations.
Solubility	Soluble in ethanol, chloroform, dichloromethane; slightly soluble in ether and benzene; almost insoluble in water.[11]	Critical for selecting appropriate solvents for Emulsifiable Concentrates (EC). The low water solubility necessitates formulation strategies like EC or SC for aqueous spray applications.
Melting Point	63-65°C[11]	Important for processing and stability; a low melting point can be advantageous for certain formulation types.

## The Formulation Development Workflow

A systematic approach is essential for developing a robust agrochemical formulation. The process involves selecting an appropriate formulation type, screening and choosing co-formulants (solvents, surfactants, etc.), and rigorously testing the final product's physical and chemical stability.



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